

EMD 57439 stock solution preparation and storage

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Compound of Interest

Compound Name: EMD 57439

Cat. No.: B15573458

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Application Notes and Protocols: EMD 57439

For Researchers, Scientists, and Drug Development Professionals

Introduction

EMD 57439 is a selective phosphodiesterase III (PDE-III) inhibitor. It is the (-) enantiomer of EMD 57033, a known myosin ATPase activator. Understanding the proper handling, preparation of stock solutions, and storage of **EMD 57439** is critical for ensuring the accuracy and reproducibility of experimental results. These application notes provide detailed protocols for the preparation and storage of **EMD 57439** stock solutions to maintain its stability and efficacy for research purposes.

Physicochemical Data

A summary of the key physicochemical properties of **EMD 57439** is presented in the table below. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₃ N ₃ O ₄ S	[1]
Molecular Weight	425.50 g/mol	[1]
CAS Number	148714-88-9	[1]
Solubility	DMSO (50 mg/mL)	[2]
Appearance	Off-white solid	[2]

Note: Solubility data is based on its enantiomer, EMD 57033, which is expected to have identical physical properties.[2]

Stock Solution Preparation Protocol

This protocol outlines the steps for preparing a high-concentration stock solution of **EMD 57439**.

Materials:

- **EMD 57439** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber, polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Protocol:

- Equilibrate: Allow the vial of **EMD 57439** to come to room temperature before opening to prevent condensation.

- Weigh: Accurately weigh the desired amount of **EMD 57439** powder in a sterile vial using a calibrated analytical balance.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock solution concentration. Based on available data, a concentration of up to 50 mg/mL in DMSO is achievable.^[2]
- Dissolution: Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
- Verification: Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquoting: For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber vials.

Example Calculation for a 10 mM Stock Solution:

To prepare a 10 mM stock solution of **EMD 57439** (MW = 425.50 g/mol):

- Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
- For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - Mass = 0.010 mol/L x 0.001 L x 425.50 g/mol = 0.004255 g = 4.255 mg
- Therefore, dissolve 4.255 mg of **EMD 57439** in 1 mL of anhydrous DMSO.

Storage and Stability

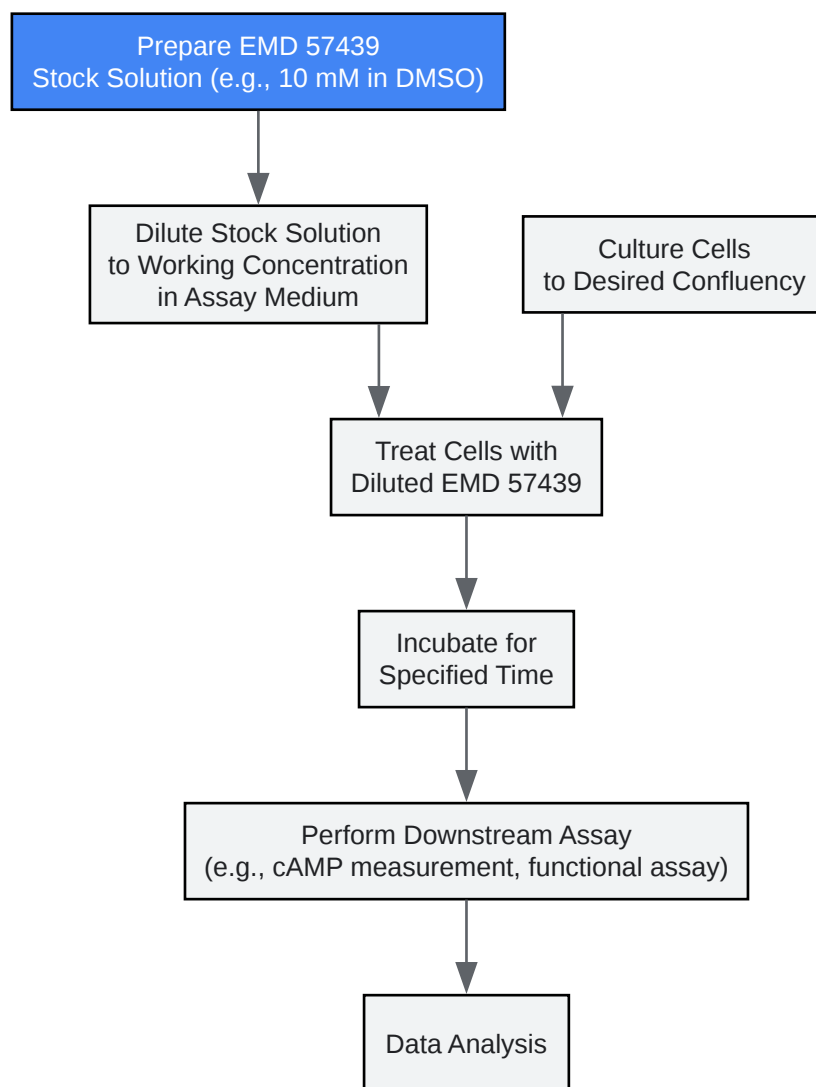
Proper storage of **EMD 57439** stock solutions is crucial to maintain their chemical integrity and biological activity.

Storage Condition	Recommendation
Short-Term Storage (≤ 1 week)	Store at 4°C.
Long-Term Storage (> 1 week)	Store at -20°C or -80°C in a desiccated environment.
Light Sensitivity	Protect from light. Use amber vials or wrap clear vials in foil.
Freeze-Thaw Cycles	Avoid repeated freeze-thaw cycles. Aliquoting into single-use volumes is highly recommended.

Experimental Workflow and Signaling Pathway

Experimental Workflow for **EMD 57439** Application:

The following diagram illustrates a typical workflow for utilizing the prepared **EMD 57439** stock solution in a cell-based assay.

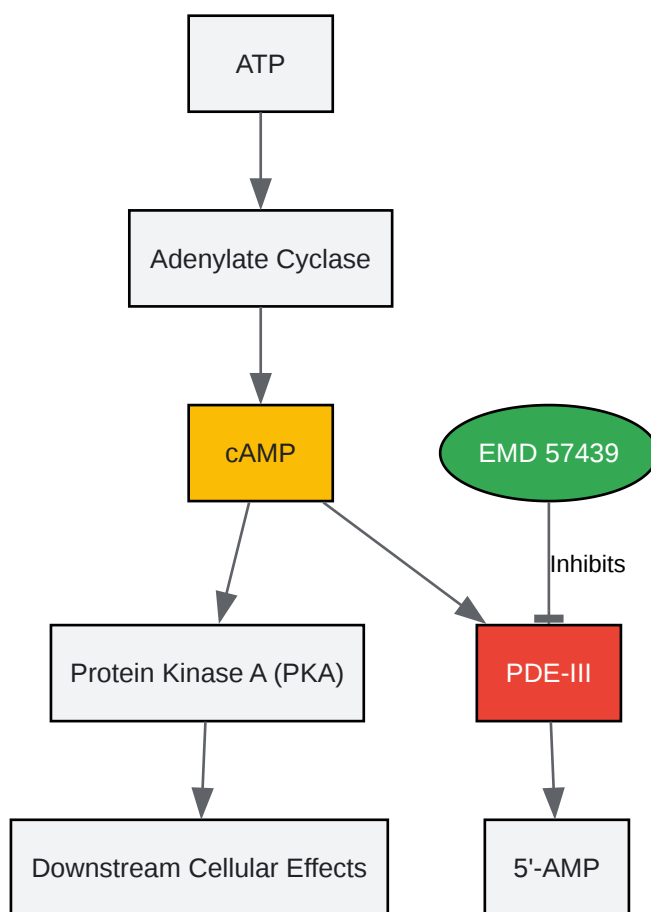


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Figure 1. A generalized experimental workflow for the use of **EMD 57439**.

Signaling Pathway of **EMD 57439**:

EMD 57439 is a phosphodiesterase III (PDE-III) inhibitor. The diagram below depicts its mechanism of action.



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References

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- 2. [merckmillipore.com](https://www.merckmillipore.com) [merckmillipore.com]
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